

Panacene: A Technical Guide on a Marine Natural Product

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Panacene*
CAS No.: 66389-39-7
Cat. No.: B1217472

[Get Quote](#)

Disclaimer: The following information is for research and scientific purposes only. **Panacene** is a natural product and not an approved drug. Its safety and toxicity in humans have not been established.

Introduction

Panacene is a halogenated secondary metabolite first isolated from the sea hare *Aplysia brasiliensis*. It is not a pharmaceutical agent in development, and as such, a formal safety and toxicity profile, as would be expected for a new drug candidate, is not available in the scientific literature. This technical guide provides a comprehensive overview of the current scientific knowledge on **Panacene**, focusing on its origin, chemical properties, and known biological activities.

Chemical and Physical Properties

Panacene is characterized by a unique and complex chemical structure, featuring a bromoallene moiety and a tetrahydrofurobenzofuran core. Its chemical formula is $C_{15}H_{15}BrO_2$.^[1] The structure of **Panacene** has been a subject of interest in the field of organic chemistry, with several total syntheses reported in the literature. These synthetic efforts

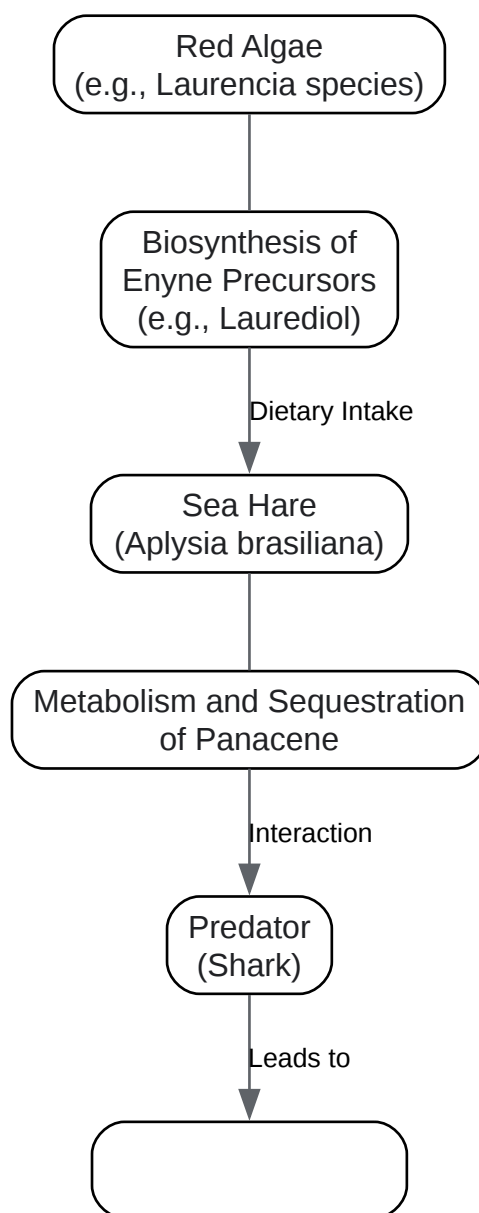
have been crucial in unequivocally establishing its relative and absolute configuration.[2][3][4][5]

Table 1: Key Properties of **Panacene**

Property	Description
Chemical Formula	C15H15BrO2
Molecular Weight	307.18 g/mol [1]
Natural Source	Sea hare (<i>Aplysia brasiliana</i>)[3]
Chemical Class	Bromoallene, Tetrahydrofurobenzofuran
Known Biological Activity	Shark antifeedant[3][6]

Origin and Biosynthesis

Panacene is a natural product found in the sea hare *Aplysia brasiliana*. [3] Sea hares are herbivorous mollusks known to be a rich source of diverse secondary metabolites, many of which are of dietary origin. [7][8] It is hypothesized that **Panacene** is not produced by the sea hare itself but is sequestered from its diet, which primarily consists of red algae. [3][9] The algae are believed to produce the precursor molecules that are then metabolized by the sea hare into **Panacene** and other halogenated compounds. [3] This is a common defense mechanism observed in sea hares, where they accumulate chemical compounds from their food sources to deter predators. [9][10]



[Click to download full resolution via product page](#)

Caption: Ecological origin and bioactivity of **Panacene**.

Biological Activity and Mechanism of Action

The primary biological activity attributed to **Panacene** is its function as a shark antifeedant.[3] [6] This means that the compound deters sharks from feeding on the sea hare that contains it. The exact mechanism of action for this antifeedant property has not been elucidated in the available literature. It is likely that **Panacene** interacts with gustatory or olfactory receptors in

sharks, leading to a repellent response. However, no specific signaling pathways have been identified.

Safety and Toxicity Profile

There is a significant lack of formal toxicological data for **Panacene**. No studies on its acute or chronic toxicity, genotoxicity, carcinogenicity, or reproductive toxicity in any animal models or human cells have been published in the peer-reviewed scientific literature. The research on **Panacene** has primarily focused on its isolation, structural elucidation, and chemical synthesis.

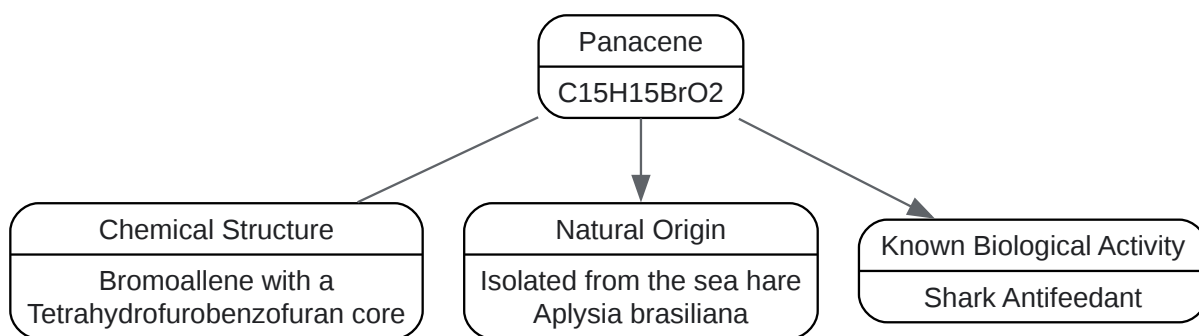
Therefore, no quantitative data for endpoints such as LD50 (Lethal Dose, 50%), NOAEL (No-Observed-Adverse-Effect Level), or MTD (Maximum Tolerated Dose) are available.

Experimental Protocols

As no formal safety and toxicity studies have been conducted, there are no experimental protocols for such studies on **Panacene** to report. The available literature primarily details protocols for the isolation of **Panacene** from *Aplysia brasiliana* and its total synthesis in a laboratory setting.^{[2][3][6]}

Conclusion

Panacene is a fascinating marine natural product with a complex chemical structure and a defined ecological role as a shark antifeedant. While it has garnered significant interest from synthetic chemists, its pharmacological and toxicological properties remain unexplored. For researchers and drug development professionals, it is crucial to recognize that **Panacene** is not a clinical or preclinical drug candidate, and a comprehensive safety and toxicity profile is currently nonexistent. Any future investigation into the potential therapeutic applications of **Panacene** would necessitate a complete and rigorous toxicological evaluation, starting from fundamental in vitro and in vivo studies.



[Click to download full resolution via product page](#)

Caption: Chemical structure of **Panacene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Panacene | $C_{15}H_{15}BrO_2$ | CID 181799 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Total Synthesis of (+)-Panacene - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Total Synthesis of Panacene by Canesi [organic-chemistry.org]
- 7. Chemical Diversity and Biological Properties of Secondary Metabolites from Sea Hares of Aplysia Genus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Chemical Diversity and Biological Properties of Secondary Metabolites from Sea Hares of Aplysia Genus - PMC [pmc.ncbi.nlm.nih.gov]
- 9. scielo.br [scielo.br]
- 10. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Panacene: A Technical Guide on a Marine Natural Product]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1217472/docs#panacene-a-technical-guide-on-a-marine-natural-product\]](https://www.benchchem.com/product/b1217472/docs#panacene-a-technical-guide-on-a-marine-natural-product)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)